

Technical Support Center: 3-Methoxy-5-nitro-1H-indazole Stability Guide

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Compound of Interest

Compound Name: 3-Methoxy-5-nitro-1H-indazole

CAS No.: 1118574-49-4

Cat. No.: B1459313

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User ID: Guest Researcher Ticket Type: Stability & Solubility Inquiry Status: Resolved Agent: Senior Application Scientist

Executive Summary

3-Methoxy-5-nitro-1H-indazole (CAS: 1118574-49-4) is a functionalized indazole derivative often utilized as a scaffold in medicinal chemistry (e.g., for antiparasitic or kinase inhibitor development).^{[1][2][3][4]} Its stability is governed by two primary reactive centers: the labile 3-methoxy group (susceptible to hydrolysis) and the 5-nitro group (susceptible to photoreduction and redox cycling).

This guide provides troubleshooting workflows, solvent compatibility matrices, and mechanistic insights to ensure experimental reproducibility.

Part 1: Solubility & Stock Preparation (FAQ)

Q1: What is the optimal solvent for preparing high-concentration stock solutions?

Recommendation: Anhydrous DMSO (Dimethyl Sulfoxide) is the gold standard.

- Solubility Limit: Typically 20–50 mM in DMSO.
- Why: The nitro group increases polarity, while the indazole core maintains aromatic planarity, making the compound poorly soluble in water (LogP ~1.9–2.0) and non-polar solvents (Hexane).^[5] DMSO disrupts the intermolecular π -stacking effectively.
- Alternative: Anhydrous DMF (Dimethylformamide) is acceptable but less biocompatible for cell-based assays. Avoid Ethanol for long-term storage due to evaporation and hygroscopicity.

Q2: My compound precipitated upon dilution into the assay buffer. How do I fix this? Root

Cause: "Crash-out" occurs when the organic solvent concentration drops below the threshold required to solvate the hydrophobic aromatic core in an aqueous environment. Troubleshooting Protocol:

- Stepwise Dilution: Do not dilute directly from 100% DMSO to 100% Aqueous Buffer. Use an intermediate step (e.g., dilute 10 mM stock to 1 mM in 50% DMSO/Water, then to 10 μ M in buffer).
- Sonication: Mild sonication (40 kHz, 5 mins, <30°C) can re-dissolve micro-precipitates.
- Carrier Proteins: If the assay allows, include 0.1% BSA or HSA in the buffer to sequester the compound and prevent aggregation.

Solvent Compatibility Matrix:

Solvent	Solubility Rating	Stability Risk	Recommended Storage
DMSO (Anhydrous)	Excellent (+++++)	Low	-20°C (Dark, Desiccated)
DMF	Very Good (++++)	Low	-20°C (Dark)
Ethanol	Good (+++)	Moderate (Evaporation)	-20°C (Seal tightly)
Water / PBS	Poor (+)	High (Hydrolysis)	Do NOT Store
Acetonitrile	Good (+++)	Low	4°C (Short term)

Part 2: Chemical Stability & Degradation Mechanisms

Q3: I see a new peak in my HPLC after 24 hours in aqueous buffer. What is it? Diagnosis: You are likely observing the hydrolysis of the 3-methoxy group to form 5-nitroindazolin-3-one (also known as 5-nitro-1,2-dihydro-3H-indazol-3-one).

Mechanism: The 3-methoxy-1H-indazole moiety functions chemically as a cyclic imidate ether. In aqueous conditions—especially if acidic ($\text{pH} < 6$)—water attacks the C3 position, displacing methanol and generating the thermodynamically stable amide-like tautomer (indazolone).

Q4: Is the compound light-sensitive? Yes. Nitro-aromatics are intrinsically photolabile.

- Risk: Exposure to UV or intense white light can induce nitro-to-nitroso photoreduction or radical formation.
- Protocol: Always use amber vials and handle under low-light conditions.

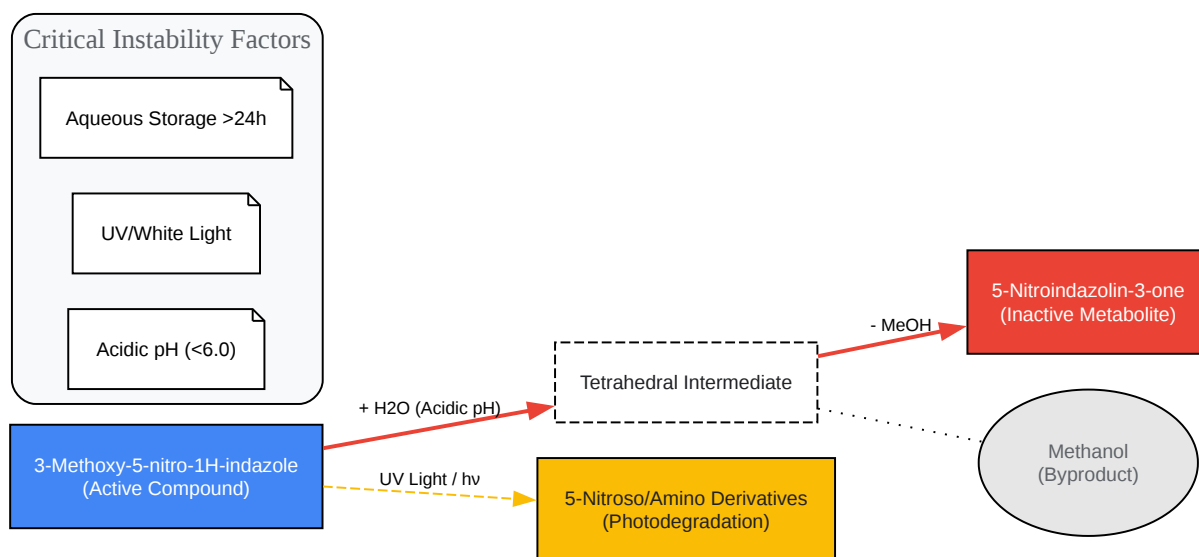
Q5: Can I use this compound in reducing environments (e.g., buffers with DTT or TCEP)? Caution Required.

- Interaction: Strong reducing agents (DTT,

- mercaptoethanol) can reduce the 5-nitro group to an amine () or hydroxylamine (), drastically changing the pharmacophore.
- Solution: Use non-reducing buffers if possible. If a reducing agent is required for enzyme stability, keep the incubation time short (< 1 hour) and validate stability via LC-MS.

Part 3: Visualized Degradation Pathway

The following diagram illustrates the primary degradation pathway (Hydrolysis) and the secondary risk (Photoreduction).



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Caption: Figure 1. Degradation pathways of **3-Methoxy-5-nitro-1H-indazole**. The primary pathway (Red) is acid-catalyzed hydrolysis yielding the indazolone. The secondary pathway (Yellow) is photodegradation of the nitro group.

Part 4: Validated Stability Protocol

To verify the integrity of your specific batch, perform this "Forced Degradation Check" before critical assays.

Methodology:

- Preparation: Prepare a 1 mM stock in DMSO.
- Control: Dilute 1:100 into Acetonitrile (10 μ M final). Inject immediately into HPLC.
- Stress Test: Dilute 1:100 into 0.1 M HCl (Acid stress) and PBS pH 7.4 (Physiological stress). Incubate at 37°C for 4 hours.
- Analysis: Inject Stress samples into HPLC.
 - Column: C18 Reverse Phase.
 - Mobile Phase: Water/Acetonitrile (+0.1% Formic Acid).
 - Detection: 254 nm (Aromatic) and 300-350 nm (Nitro group absorbance).

Acceptance Criteria:

- Control: Single peak >98% area.
- PBS Sample: >95% parent compound remaining (indicates stability for standard assays).
- HCl Sample: Appearance of a lower retention time peak (more polar indazolone) confirms the hydrolysis pathway is active.

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